

Application Notes and Protocols for Fabricating 2D Perovskite Structures with Cesium Thiocyanate

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Compound of Interest

Compound Name: Cesium thiocyanate

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Introduction

Two-dimensional (2D) perovskites have garnered significant attention in the field of optoelectronics due to their enhanced stability compared to their 3D counterparts.[1][2] The incorporation of cesium and thiocyanate ions into the perovskite structure has emerged as a promising strategy to fabricate robust and efficient 2D and quasi-2D perovskite films.[3][4][5][6] Cesium, being an inorganic cation, enhances thermal stability, while the pseudohalide thiocyanate (SCN^-) can improve crystallinity, reduce defect density, and enhance moisture tolerance.[3][5] This document provides detailed application notes and experimental protocols for the fabrication of 2D perovskite structures utilizing cesium and thiocyanate, based on findings from recent literature.

Key Applications and Advantages

The use of cesium and thiocyanate in perovskite formulations offers several advantages, making them suitable for a range of applications:

- **Enhanced Stability:** The synergistic effect of cesium and thiocyanate leads to perovskite films with improved operational stability under illumination and better tolerance to moisture and thermal stress.[3][5]

- **Improved Crystallinity and Morphology:** The addition of thiocyanate-containing precursors, such as lead thiocyanate ($\text{Pb}(\text{SCN})_2$), promotes the growth of larger perovskite grains with fewer defects, leading to higher quality films.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- **Reduced Trap Density:** The incorporation of these ions helps in passivating defects within the perovskite structure, which in turn reduces non-radiative recombination and improves charge carrier lifetime.[\[3\]](#)[\[5\]](#)
- **Tunable Optoelectronic Properties:** The formation of 2D and quasi-2D structures allows for the tuning of the material's bandgap and other optoelectronic properties by controlling the composition and dimensionality.[\[1\]](#)[\[2\]](#)

These enhanced properties make **cesium thiocyanate**-based 2D perovskites highly suitable for applications in:

- **Photovoltaics:** Development of stable and efficient solar cells.[\[8\]](#)[\[9\]](#)
- **Light-Emitting Diodes (LEDs):** Fabrication of perovskite-based LEDs with improved longevity.[\[2\]](#)
- **Photodetectors:** Creation of sensitive and stable photodetectors.[\[4\]](#)

Experimental Protocols

This section details the protocols for fabricating both all-inorganic 2D cesium lead iodide thiocyanate perovskites and mixed-cation perovskites incorporating cesium and thiocyanate as additives.

Protocol 1: Synthesis of All-Inorganic 2D $\text{Cs}_2\text{PbI}_2(\text{SCN})_2$ Perovskite Films

This protocol is adapted from methodologies aimed at producing pure 2D perovskite structures.[\[8\]](#)

Materials:

- Cesium Iodide (CsI)

- Lead (II) Thiocyanate ($\text{Pb}(\text{SCN})_2$)
- N,N-Dimethylformamide (DMF)
- Dimethyl Sulfoxide (DMSO)
- Substrates (e.g., FTO-coated glass)
- Chlorobenzene (antisolvent)

Equipment:

- Spin coater
- Hotplate
- Glovebox with a nitrogen atmosphere

Procedure:

- Precursor Solution Preparation:
 - Prepare a precursor solution by dissolving CsI and $\text{Pb}(\text{SCN})_2$ in a co-solvent of DMF and DMSO (typically in a 4:1 volume ratio). The molar ratio of CsI to $\text{Pb}(\text{SCN})_2$ should be 2:1 to achieve the $\text{Cs}_2\text{PbI}_2(\text{SCN})_2$ stoichiometry. A typical concentration is 1.0 M.
 - Stir the solution at room temperature for at least 2 hours to ensure complete dissolution.
- Substrate Cleaning:
 - Sequentially clean the FTO-coated glass substrates by sonicating in soapy water, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes prior to use.
- Film Deposition:
 - Transfer the cleaned substrates and the precursor solution into a nitrogen-filled glovebox.

- Deposit an electron transport layer (e.g., SnO_2) onto the substrates as required for the specific device architecture.
- Spin-coat the $\text{Cs}_2\text{PbI}_2(\text{SCN})_2$ precursor solution onto the substrate. A typical two-step spin-coating program is:
 - 1000 rpm for 10 seconds (with a ramp-up of 2 seconds).
 - 4000 rpm for 30 seconds (with a ramp-up of 3 seconds).
- During the second step, at about 15 seconds before the end, dispense an antisolvent (e.g., 100 μL of chlorobenzene) onto the spinning substrate.
- Annealing:
 - Immediately transfer the coated substrate to a hotplate within the glovebox.
 - Anneal the film at 100-150°C for 10-15 minutes. The optimal temperature and time should be determined empirically.
- Characterization:
 - The resulting $\text{Cs}_2\text{PbI}_2(\text{SCN})_2$ films can be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystal structure, UV-Vis Spectroscopy to determine the bandgap, and Scanning Electron Microscopy (SEM) for morphological analysis.

Protocol 2: Fabrication of Triple-Cation (Cs, MA, FA) Perovskite with $\text{Pb}(\text{SCN})_2$ Additive

This protocol describes the use of cesium and thiocyanate as additives to improve the properties of a 3D perovskite, often resulting in a quasi-2D structure at the grain boundaries.^[3]
^[5]

Materials:

- Formamidinium Iodide (FAI)
- Methylammonium Bromide (MABr)

- Lead (II) Iodide (PbI_2)
- Lead (II) Bromide (PbBr_2)
- Cesium Iodide (CsI)
- Lead (II) Thiocyanate ($\text{Pb}(\text{SCN})_2$)
- DMF:DMSO (4:1 v/v) co-solvent
- Chlorobenzene (antisolvent)

Procedure:

- Precursor "Stock" Solution Preparation:
 - Prepare a stock solution of the triple-cation perovskite precursor. For a common formulation like $\text{Cs}_x(\text{MA}_{0.17}\text{FA}_{0.83})_{1-x}\text{Pb}(\text{I}_{0.83}\text{Br}_{0.17})_3$, dissolve FAI, PbI_2 , MABr, and PbBr_2 in the DMF:DMSO co-solvent.
 - Prepare a separate stock solution of CsI in DMSO.
 - Prepare a stock solution of $\text{Pb}(\text{SCN})_2$ in DMSO.
- Final Precursor Formulation:
 - To the main perovskite precursor solution, add the desired volume of the CsI stock solution to achieve the target cesium concentration (e.g., 5-10 mol%).
 - Add a small amount of the $\text{Pb}(\text{SCN})_2$ stock solution as an additive (e.g., 0.5-2 mol%).^[7]
 - Stir the final precursor solution for at least 1 hour before use.
- Film Deposition and Annealing:
 - Follow the substrate cleaning and film deposition steps as outlined in Protocol 1. The spin-coating parameters may need to be optimized for the specific precursor composition.

- Anneal the films on a hotplate. A typical annealing temperature is around 100°C for 60 minutes in a nitrogen atmosphere.

Data Presentation

The following tables summarize quantitative data from studies on perovskites incorporating cesium and thiocyanate, showcasing the impact on device performance.

Table 1: Performance of Triple-Cation Perovskite Solar Cells with and without Cs and SCN Additives[3][5]

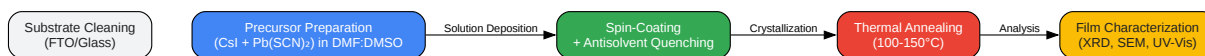
Perovskite Composition	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	PCE (%)
Control (MA/FA)	1.05	22.5	72.1	17.0
With Cs	1.08	22.8	74.5	18.3
With SCN	1.10	23.1	76.2	19.4
With Cs & SCN	1.12	23.5	78.0	20.0

Table 2: Carrier Lifetime and Stability Data[3][5]

Perovskite Film	Carrier Lifetime (ns)	PCE Retention after 20,000s illumination
Control (MA/FA)	480	71%
With Cs	360	91%
With SCN	645	88%
With Cs & SCN	720	97%

Visualizations

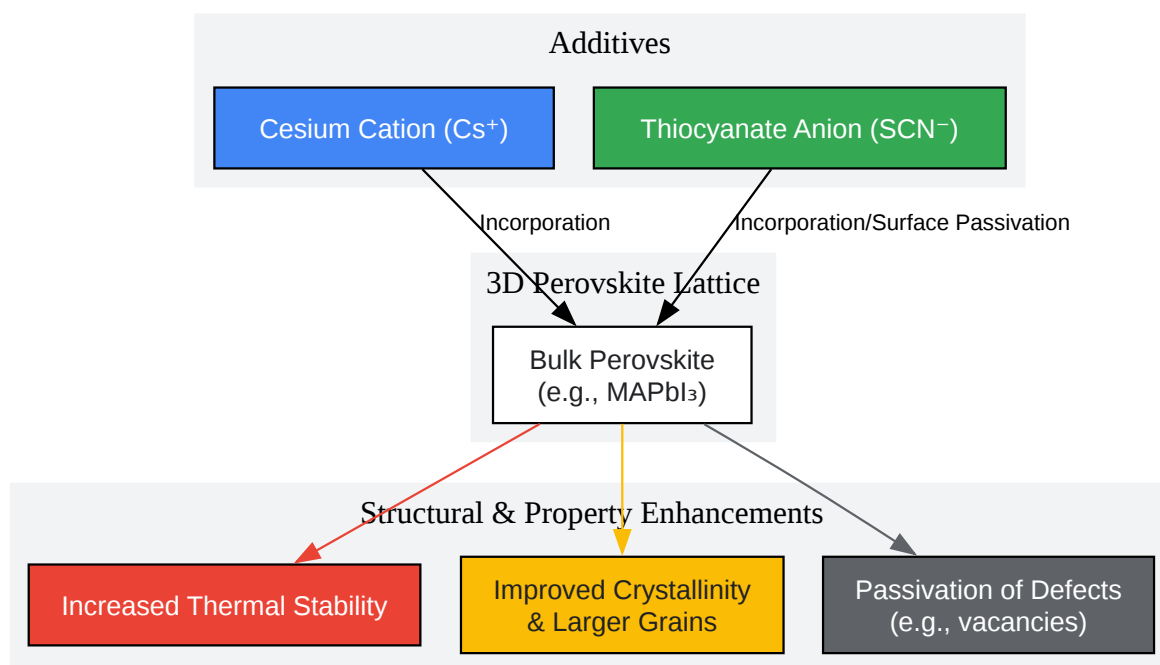
Experimental Workflow for 2D Perovskite Fabrication



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Caption: Workflow for the fabrication of 2D **cesium thiocyanate** perovskite films.

Role of Cs⁺ and SCN⁻ in Perovskite Structure



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Caption: Synergistic effects of Cesium and Thiocyanate in enhancing perovskite properties.

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